

# The Sedative Properties of Inhaled Cedarwood Oil: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cedar oil

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## Abstract

Cedarwood essential oil, a complex mixture of volatile organic compounds, has long been utilized in traditional practices for its purported calming and sedative effects. Scientific inquiry, primarily focusing on its major constituent, the sesquiterpene alcohol cedrol, has begun to validate these claims through rigorous preclinical and clinical investigation. This technical guide synthesizes the current body of evidence surrounding the sedative properties of inhaled cedarwood oil and its components. It provides a detailed overview of key experimental findings, methodologies, and proposed mechanisms of action to inform future research and drug development endeavors in the fields of sleep science, anxiety, and autonomic nervous system modulation.

## Introduction

The therapeutic application of fragrances, or aromatherapy, is gaining empirical support, with certain essential oils demonstrating measurable physiological and psychological effects. Cedarwood oil, derived from various species of cedar and juniper trees, is a prominent example.<sup>[1]</sup> Its primary active component, (+)-cedrol, has been identified as a key mediator of its sedative and relaxant properties.<sup>[2][3]</sup> This document consolidates the quantitative data from pertinent studies, outlines the experimental protocols used to elicit these findings, and visualizes the current understanding of the underlying biological pathways.

## Quantitative Data on Sedative Effects

The sedative effects of inhaled cedarwood oil and cedrol have been quantified through various physiological and behavioral parameters in both animal and human studies. The following tables summarize the key quantitative findings from the reviewed literature.

**Table 1: Effects of Cedrol Inhalation on Autonomic Nervous System in Humans**

Parameter	Direction of Change	Significance	Reference
Heart Rate (HR)	↓	Significant	[1][4]
Systolic Blood Pressure (SBP)	↓	Significant	[1][4][5]
Diastolic Blood Pressure (DBP)	↓	Significant	[1][4][5]
Respiratory Rate (RR)	↓	Significant	[1][4]
High Frequency (HF) component of HRV (Parasympathetic activity)	↑	Significant	[4][5]
Low Frequency (LF) / High Frequency (HF) ratio of HRV (Sympathovagal balance)	↓	Significant	[4]
Low Frequency (LF) components of SBP and DBP variability (Sympathetic activity)	↓	Significant	[4][5]
Baroreceptor Sensitivity	↑	Significant	[4][5]

HRV: Heart Rate Variability

## Table 2: Effects of Cedrol Inhalation on Motor Activity and Sleep in Rodents

Parameter	Animal Model	Direction of Change	Significance	Reference
Spontaneous Motor Activity	Wistar rats	↓	Significant	[6][7]
Spontaneous Motor Activity	Caffeine-treated Wistar rats	↓	Significant	[6][7]
Spontaneous Motor Activity	Spontaneously Hypertensive Rats (SHR)	↓	Significant	[6][7]
Spontaneous Motor Activity	ddY mice	↓	Significant	[6][7]
Pentobarbital-Induced Sleeping Time	Wistar rats	↑	Significant	[6][7][8]

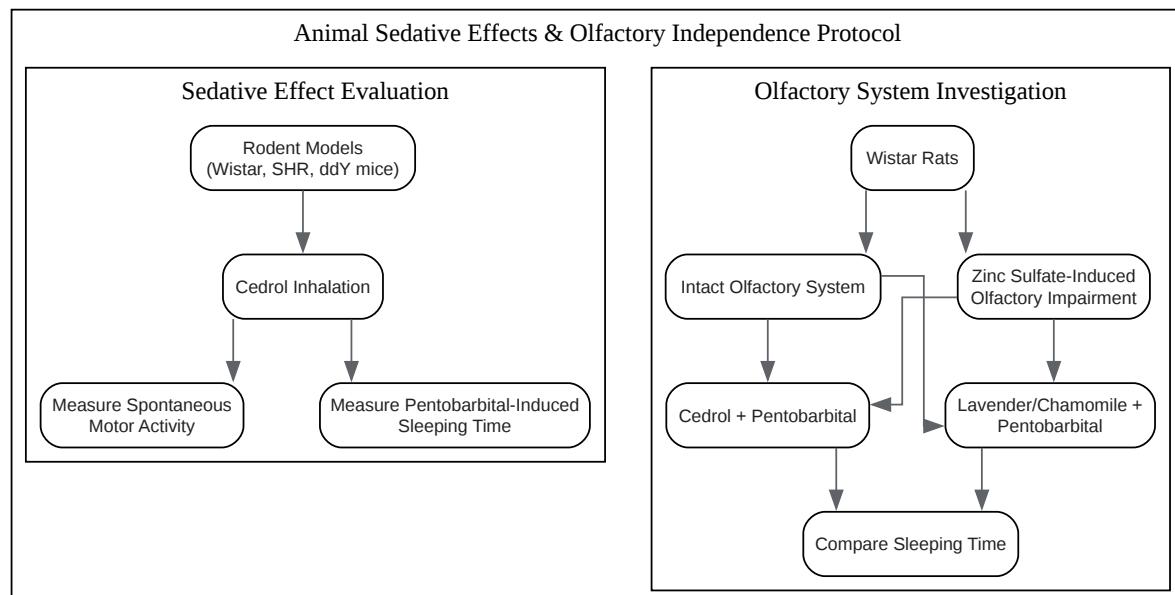
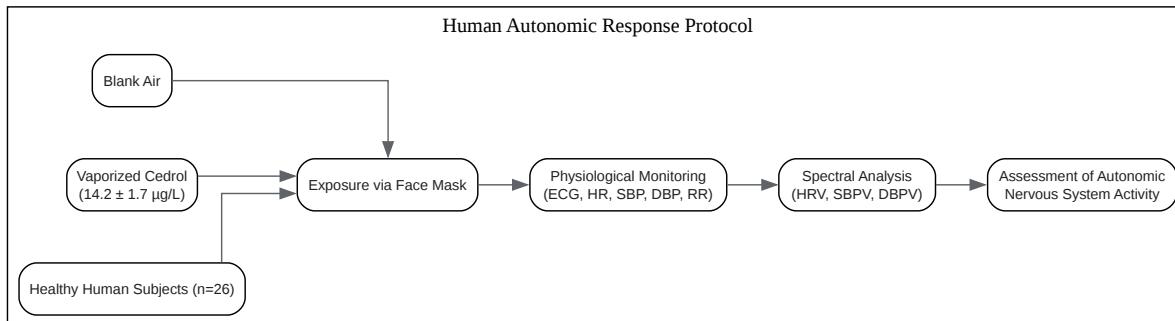
## Experimental Protocols

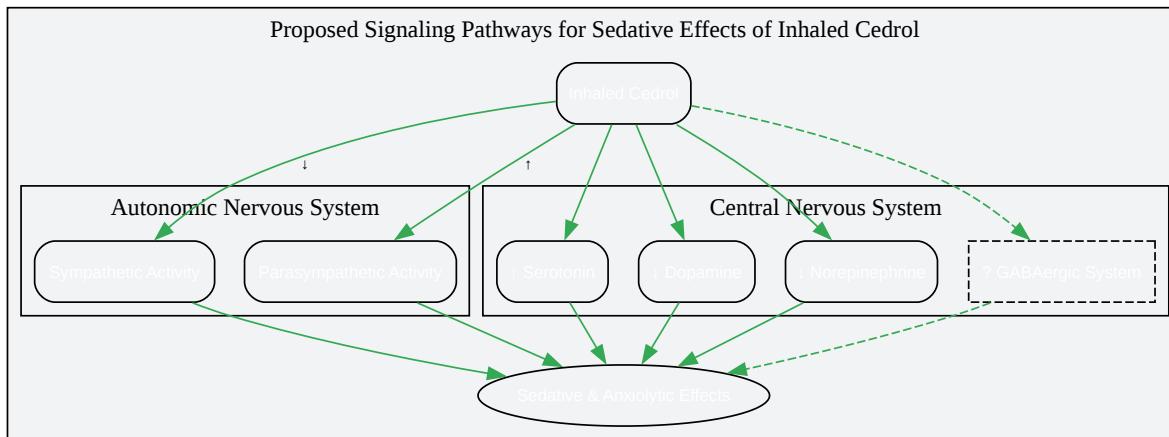
The following sections detail the methodologies employed in key studies that have investigated the sedative properties of inhaled cedrol.

## Human Study: Autonomic Nervous System Response to Cedrol Inhalation

- Objective: To investigate the effects of cedrol inhalation on cardiovascular and respiratory functions in healthy human subjects.[4]
- Subjects: 26 healthy human subjects.[4]

- Intervention: Subjects were exposed to vaporized (+)-cedrol ( $14.2 \pm 1.7 \mu\text{g}/\text{L}$ , 5 L/min) and blank air (control) via a face mask.[4]
- Data Collection: Electrocardiogram (ECG), heart rate (HR), systolic blood pressure (SBP), diastolic blood pressure (DBP), and respiratory rate (RR) were continuously monitored.[4]
- Data Analysis: Spectral analysis of HR variability (HRV) was performed to assess autonomic nervous system activity, including the high frequency (HF) component as an index of parasympathetic activity and the ratio of low frequency to high frequency components (LF/HF) as an index of sympathovagal balance. Spectral analysis of SBP and DBP variability was also conducted to assess vasomotor sympathetic activity.[4]





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